

PSB-1114 tetrasodium solubility and stability in culture media

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Compound of Interest

Compound Name: PSB-1114 tetrasodium

Cat. No.: B15568943 Get Quote

Technical Support Center: PSB-1114 Tetrasodium

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **PSB-1114 tetrasodium** in cell culture media. Below you will find troubleshooting guides, frequently asked questions (FAQs), experimental protocols, and key data to facilitate the successful use of this potent and selective P2Y₂ receptor agonist in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is PSB-1114 tetrasodium and what is its mechanism of action?

PSB-1114 is a potent and selective agonist for the P2Y₂ receptor, a G protein-coupled receptor (GPCR). Its activation of the P2Y₂ receptor stimulates the Gαq signaling cascade, leading to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of calcium from intracellular stores, leading to a transient increase in cytosolic calcium concentration, which in turn modulates various cellular responses.

Q2: What is the solubility of **PSB-1114 tetrasodium**?



PSB-1114 tetrasodium is readily soluble in aqueous solutions. Commercial suppliers often provide it pre-dissolved in water at a concentration of 10 mM. While specific solubility data in complex cell culture media such as DMEM or F-12 is not extensively published, its high water solubility suggests good solubility in these media. However, it is always recommended to perform a small-scale solubility test in your specific medium before preparing a large stock solution.

Q3: How should I prepare a stock solution of PSB-1114 tetrasodium?

It is recommended to prepare a concentrated stock solution in sterile, nuclease-free water or a buffered aqueous solution (e.g., PBS, pH 7.2-7.4). Preparing a high-concentration stock (e.g., 10 mM) allows for small volumes to be added to your culture medium, minimizing the impact of the solvent. See the detailed protocol below for step-by-step instructions.

Q4: How stable is **PSB-1114 tetrasodium** in culture media?

The stability of nucleotide analogs like PSB-1114 in culture media can be a concern due to enzymatic degradation by ectonucleotidases present on the cell surface. While some modified nucleotide analogs are designed for enhanced stability, specific degradation kinetics for PSB-1114 in various cell culture conditions (37°C, 5% CO₂) are not readily available. It is best practice to prepare fresh dilutions of PSB-1114 in your culture medium for each experiment from a frozen stock solution. Avoid prolonged incubation of the compound in media before adding it to the cells.

Q5: How should I store stock solutions of **PSB-1114 tetrasodium**?

For long-term storage, it is recommended to store aqueous stock solutions of **PSB-1114 tetrasodium** at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. Some degradation may occur with each freeze-thaw cycle, so it is advisable to prepare aliquots that are appropriately sized for single-use.

Data Presentation

Table 1: Solubility of PSB-1114 Tetrasodium



Solvent	Reported Solubility	Recommended Stock Concentration
Water	Soluble	10 mM
Phosphate-Buffered Saline (PBS)	Expected to be soluble	10 mM
Cell Culture Media (e.g., DMEM, F-12)	No specific data available, but expected to be soluble.	Test solubility before use.

Table 2: Stability and Storage Recommendations for PSB-1114 Tetrasodium Solutions

Condition	Recommendation	Rationale
Long-term Storage	Store at -20°C or -80°C in small, single-use aliquots.	To prevent chemical degradation and minimize damage from repeated freezethaw cycles.
Working Dilutions	Prepare fresh dilutions in culture medium for each experiment.	To minimize degradation by components in the media and by ectonucleotidases at 37°C.
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles.	Nucleotide analogs can be sensitive to the physical stress of freezing and thawing, leading to degradation.
Light Exposure	Store protected from light.	As a general precaution for organic molecules to prevent photodegradation.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of PSB-1114 Tetrasodium

Materials:



- PSB-1114 tetrasodium (solid powder)
- Sterile, nuclease-free water or sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile, conical microcentrifuge tubes
- Calibrated pipette and sterile tips

Procedure:

- Calculate the required mass of PSB-1114 tetrasodium to prepare your desired volume of a 10 mM stock solution. (Molecular Weight will be provided by the supplier).
- Weigh the calculated amount of PSB-1114 tetrasodium powder in a sterile microcentrifuge tube.
- Add the appropriate volume of sterile, nuclease-free water or PBS to the tube.
- Vortex briefly until the powder is completely dissolved.
- Centrifuge the tube briefly to collect the solution at the bottom.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C or -80°C until use.

Protocol 2: Assessment of PSB-1114 Stability in Culture Medium (General Guideline)

Objective: To determine the functional stability of PSB-1114 in your specific cell culture medium at 37°C over a typical experimental time course.

Materials:

Your cell line of interest expressing the P2Y₂ receptor



- · Complete cell culture medium
- **PSB-1114 tetrasodium** stock solution (10 mM)
- Calcium imaging dye (e.g., Fluo-4 AM) or other relevant functional assay readout
- Multi-well plates suitable for your assay

Procedure:

- Prepare a working solution of PSB-1114 in your complete culture medium at the desired final concentration.
- Incubate this working solution at 37°C in a CO₂ incubator for different time points (e.g., 0, 2, 4, 8, 24 hours).
- At each time point, add the pre-incubated PSB-1114 solution to your cells.
- Immediately measure the cellular response (e.g., calcium flux).
- Compare the magnitude of the response elicited by the PSB-1114 solutions pre-incubated for different durations. A significant decrease in the response over time indicates degradation of the compound.
- As a control, prepare a fresh dilution of PSB-1114 at each time point and compare its activity to the pre-incubated solutions.

Troubleshooting Guides

Issue 1: No or lower-than-expected cellular response to PSB-1114.



Possible Cause	Troubleshooting Step
Degraded PSB-1114 solution	Prepare a fresh stock solution from powder. Avoid repeated freeze-thaw cycles of existing stocks. Prepare working dilutions immediately before use.
Low P2Y₂ receptor expression	Confirm P2Y ₂ receptor expression in your cell line using techniques like qPCR or Western blotting.
Incorrect concentration	Verify the calculations for your stock solution and working dilutions. Perform a dose-response experiment to determine the optimal concentration.
Presence of antagonists in serum	Some components in fetal bovine serum (FBS) may interfere with P2Y ₂ receptor signaling. Test the experiment in serum-free medium for a short duration.
Cell health issues	Ensure your cells are healthy and within a suitable passage number.

Issue 2: High variability in results between experiments.

Possible Cause	Troubleshooting Step
Inconsistent PSB-1114 activity	Aliquot the stock solution to ensure the same batch is used for a set of experiments and to avoid freeze-thaw issues. Always prepare fresh working dilutions.
Variations in cell density or passage number	Standardize your cell seeding density and use cells within a narrow passage number range for all experiments.
Pipetting errors	Use calibrated pipettes and ensure accurate and consistent pipetting of the agonist.



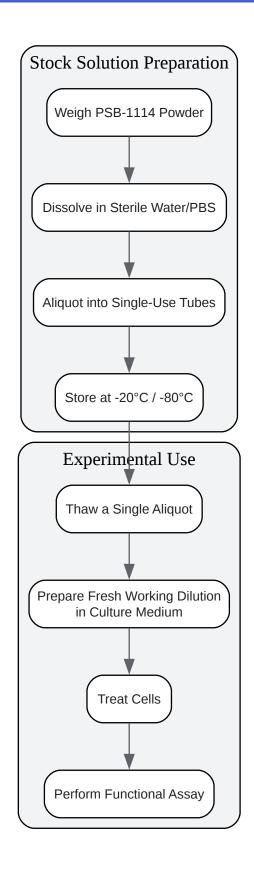
Visualizations



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Caption: Signaling pathway of PSB-1114 via the P2Y2 receptor.





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Caption: Recommended workflow for preparing and using PSB-1114.



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